

Theoretical Pathways to cis-Pinic Acid: An In-depth Mechanistic Guide

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Compound of Interest

Compound Name: *rel-cis-Pinic acid*

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Introduction

cis-Pinic acid, a C₉-dicarboxylic acid, is a significant oxidation product of α -pinene, a major biogenic volatile organic compound emitted by coniferous trees. Its presence in atmospheric aerosols has implications for air quality and climate. Understanding the mechanisms of its formation is crucial for accurate atmospheric modeling and for assessing the environmental impact of biogenic emissions. This technical guide provides a detailed overview of the theoretically elucidated mechanisms of cis-pinic acid formation, with a focus on the computational studies that have mapped out the complex reaction pathways.

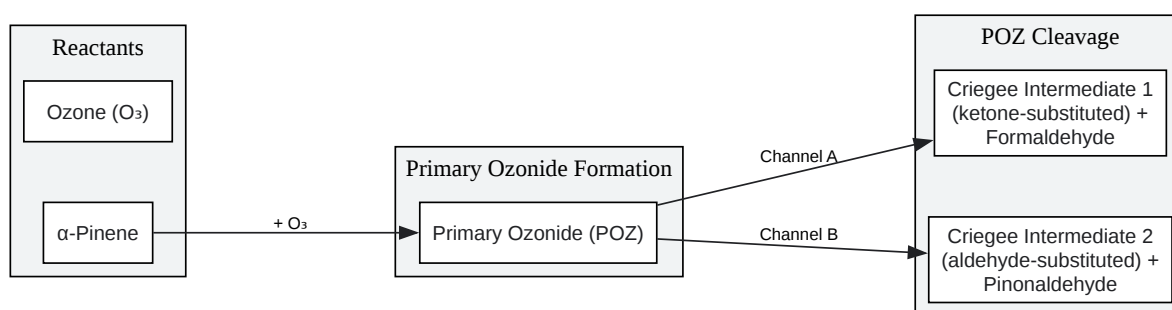
Core Formation Pathway: Ozonolysis of α -Pinene

The primary and most extensively studied pathway to the formation of cis-pinic acid in the atmosphere is the gas-phase ozonolysis of α -pinene.^[1] This multi-step reaction proceeds through several highly reactive intermediates. Theoretical studies, primarily employing Density Functional Theory (DFT), have been instrumental in elucidating the energetics and structures of the species involved.

The initial step is the cycloaddition of ozone (O_3) to the double bond of α -pinene, forming a highly unstable primary ozonide (POZ). This intermediate rapidly decomposes through two main channels, yielding two different stabilized Criegee intermediates (sCI) and a corresponding carbonyl compound.

Visualization of the Initial Ozonolysis Steps

The following diagram illustrates the initial stages of α -pinene ozonolysis, leading to the formation of the two primary Criegee intermediates.



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Caption: Initial ozonolysis of α -pinene to form two Criegee intermediates.

The Criegee Intermediate Pathways to cis-Pinic Acid

Following their formation, the Criegee intermediates undergo a series of complex unimolecular and bimolecular reactions. Theoretical studies have focused on two primary mechanisms for the formation of cis-pinic acid, often referred to as the "Jenkin pathway" and the "Winterhalter pathway." Both pathways converge on the formation of a key C9 acyloxy radical intermediate.

The Jenkin Pathway

The mechanism proposed by Jenkin et al. (2000) involves the isomerization of a C9 acyloxy radical intermediate.^[2] This radical is formed from the initial Criegee intermediate. The

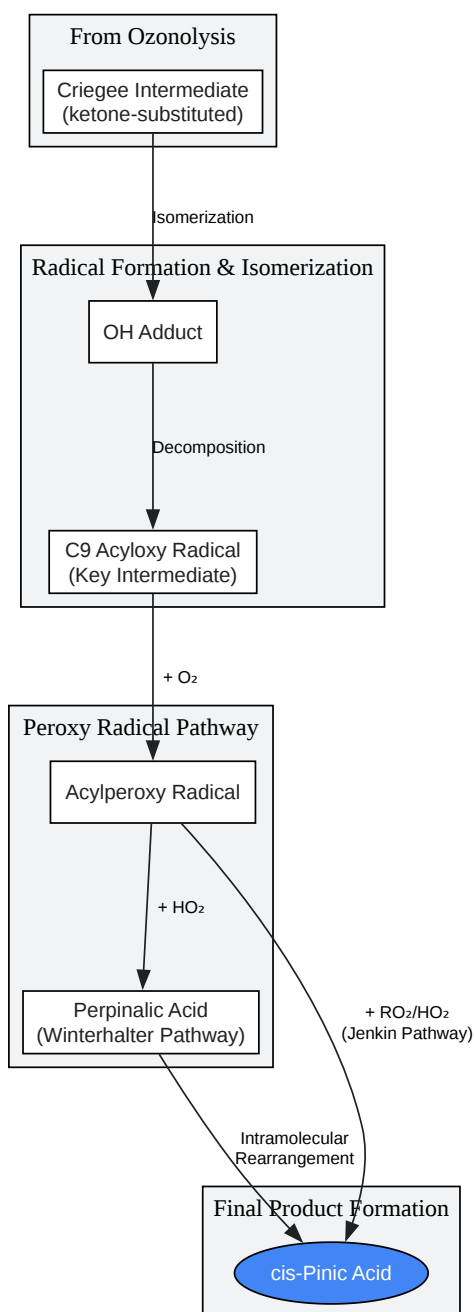
subsequent steps involve the addition of molecular oxygen to form an acylperoxy radical, which then reacts further to yield cis-pinic acid.

The Winterhalter Pathway

A related mechanism, with contributions from the work of Winterhalter et al. (2000), also proceeds through a C9 acylperoxy radical.^[2] This pathway involves an intramolecular rearrangement of a perpinalic acid intermediate.

Visualization of the Criegee Intermediate to cis-Pinic Acid Transformation

The following diagram outlines the key steps in the transformation of the Criegee intermediate to cis-pinic acid, incorporating elements from both the Jenkin and Winterhalter pathways.



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Caption: Key mechanistic steps from the Criegee intermediate to cis-pinic acid.

Quantitative Theoretical Data

Computational studies have provided valuable quantitative data on the energetics of these reaction pathways. The following table summarizes key calculated energy values for the

ozonolysis of α -pinene and subsequent reactions. The values are typically reported as activation energies (E_a) or reaction enthalpies (ΔH) in kcal/mol.

Reaction Step	Parameter	Calculated Value (kcal/mol)	Computational Method	Reference
α -pinene + O ₃ → Primary Ozonide	ΔH	-55.1	B3LYP/6-31G(d,p)	[3]
Primary Ozonide → Criegee Intermediate + Carbonyl	E_a	12.2 - 17.5	B3LYP/6-31G(d,p)	[3]
Criegee Intermediate → Vinyl Hydroperoxide	E_a	~16-20	Varies	[4]
Acyloxy Radical Isomerization	E_a	Varies	Varies	[2]

Note: The exact values can vary depending on the level of theory and basis set used in the calculations. This table provides representative values from the literature.

Experimental and Computational Protocols

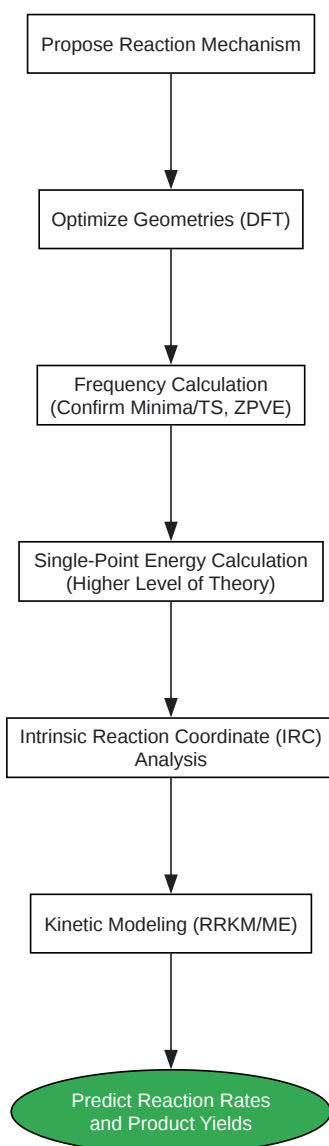
The theoretical studies cited in this guide primarily employ quantum mechanical methods to model the reaction pathways. A typical computational protocol involves the following steps:

- **Geometry Optimization:** The three-dimensional structures of reactants, intermediates, transition states, and products are optimized to find the lowest energy conformation on the potential energy surface. Common DFT functionals used for this purpose include B3LYP and M06-2X, often paired with basis sets like 6-31G(d,p) or larger.
- **Frequency Calculations:** Vibrational frequency calculations are performed on the optimized geometries to confirm that they correspond to energy minima (for stable species) or first-

order saddle points (for transition states). These calculations also provide zero-point vibrational energies (ZPVE) which are used to correct the electronic energies.

- **Single-Point Energy Calculations:** To obtain more accurate energies, single-point energy calculations are often performed on the optimized geometries using a higher level of theory or a larger basis set, such as CCSD(T) or aug-cc-pVTZ.
- **Reaction Pathway Analysis:** Intrinsic Reaction Coordinate (IRC) calculations are often performed to confirm that a transition state connects the correct reactants and products.
- **Kinetic Modeling:** For more detailed analysis, Rice-Ramsperger-Kassel-Marcus (RRKM) theory combined with master equation (ME) modeling is sometimes used to calculate pressure- and temperature-dependent rate constants.^[3]

The following diagram illustrates a typical workflow for these theoretical investigations.



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Caption: A generalized workflow for theoretical studies of reaction mechanisms.

Conclusion

Theoretical and computational chemistry have provided invaluable insights into the complex mechanisms of cis-pinic acid formation from the ozonolysis of α -pinene. While the overall pathways involving Criegee intermediates and subsequent radical reactions are now broadly understood, further research is needed to refine the quantitative details of the potential energy surfaces and to fully account for the influence of atmospheric conditions on product yields. The

continued synergy between experimental and theoretical studies will be crucial for developing a complete and predictive understanding of secondary organic aerosol formation.

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